

Application Note: High-Resolution ^1H and ^{13}C NMR Spectroscopic Analysis of Allyl Crotonate

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Compound of Interest

Compound Name: *Allyl crotonate*

CAS No.: 20474-93-5

Cat. No.: B1277008

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Introduction: The Analytical Imperative for Unsaturated Esters

Allyl crotonate (prop-2-enyl (2E)-but-2-enoate) is a key bifunctional monomer utilized in polymer synthesis and as a precursor in fine chemical manufacturing. Its structure incorporates two distinct reactive centers: an electron-deficient double bond in the crotonate moiety and an electron-rich double bond in the allyl group.^[1] The precise characterization of this molecule is paramount for ensuring reaction specificity, polymer integrity, and final product purity.

Nuclear Magnetic Resonance (NMR) spectroscopy is the definitive analytical technique for the unambiguous structural elucidation of small organic molecules like **allyl crotonate**.^[2] It provides unparalleled insight into the molecular framework by mapping the chemical environment of each hydrogen (^1H) and carbon (^{13}C) nucleus. This application note presents a comprehensive, field-proven protocol for the acquisition, processing, and interpretation of high-resolution 1D and 2D NMR data for **allyl crotonate**, designed for researchers and quality control scientists in the chemical and pharmaceutical industries.

Molecular Structure and Atom Numbering

A standardized atom numbering system is essential for unambiguous spectral assignment. The structure of **allyl crotonate**, $C_7H_{10}O_2$, is presented below.^[3] The crotonate moiety is in the more stable trans (E) configuration.

C8

C7

C6

C4

C3

C2

O5

O9

C1

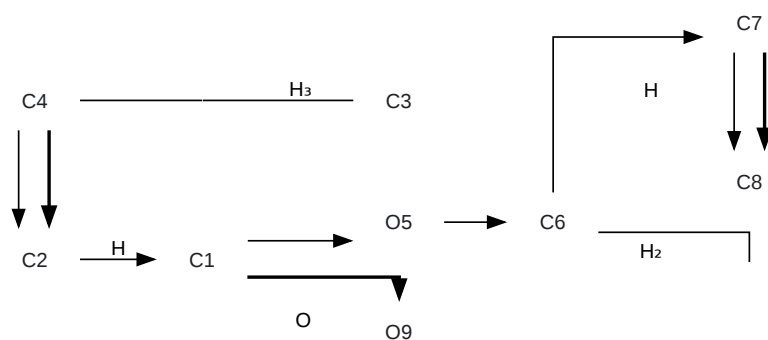
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Figure 1: Structure of **Allyl Crotonate** with Atom Numbering.

Predicted ^1H and ^{13}C NMR Spectral Data

Prior to analysis, predicting the spectral features of the target molecule is a crucial step for validating experimental results. The following tables summarize the expected chemical shifts (δ) and coupling constants (J) for **allyl crotonate** in a standard solvent like CDCl_3 . These predictions are based on established chemical shift databases and analysis of structurally similar compounds like ethyl crotonate.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Table 1: Predicted ^1H NMR Data (400 MHz, CDCl_3)

Proton(s)	Label	Predicted δ (ppm)	Multiplicity	Coupling Constant(s) (Hz)	Rationale
3H	H3	1.88	Doublet of Doublets (dd)	$^3J_{H3-H4} \approx 7.0$ Hz, $^4J_{H3-H2} \approx 1.7$ Hz	Methyl group coupled to H4 (vicinal) and H2 (allylic).[7]
2H	H6	4.58	Doublet of Triplets (dt)	$^3J_{H6-H7} \approx 5.7$ Hz, $^4J_{H6-H8} \approx 1.5$ Hz	Methylene protons adjacent to ester oxygen, coupled to H7 (vicinal) and H8 protons (allylic).
1H	H2	5.82	Doublet of Quartets (dq)	$^3J_{H2-H4} \approx 15.6$ Hz, $^4J_{H2-H3} \approx 1.7$ Hz	Vinylic proton α to carbonyl, showing large trans coupling to H4 and small allylic coupling to H3.
2H	H8	5.24, 5.33	Multiplet (m)	$^3J_{H8(cis)-H7} \approx 10.4$ Hz, $^3J_{H8(trans)-H7} \approx 17.2$ Hz, $^2J_{H8-H8'} \approx 1.5$ Hz	Terminal vinylic protons, diastereotopic, showing geminal, cis, and trans couplings to H7.[8]

Proton(s)	Label	Predicted δ (ppm)	Multiplicity	Coupling Constant(s) (Hz)	Rationale
1H	H7	5.94	Multiplet (m)	Complex coupling	Vinylic proton coupled to H6 and the two H8 protons.

| 1H | H4 | 6.97 | Doublet of Quartets (dq) | $^3J_{H4-H2} \approx 15.6$ Hz, $^3J_{H4-H3} \approx 7.0$ Hz | Vinylic proton β to carbonyl, deshielded. Shows large trans coupling to H2 and vicinal coupling to H3. |

Table 2: Predicted ^{13}C NMR Data (100 MHz, CDCl_3 , Proton-Decoupled)

Carbon(s)	Label	Predicted δ (ppm)	Rationale
1C	C3	18.1	Aliphatic methyl carbon.
1C	C6	65.0	Allylic methylene carbon attached to the ester oxygen.
1C	C8	118.2	Terminal alkene carbon of the allyl group.
1C	C2	122.5	Vinylic carbon α to the carbonyl.
1C	C7	132.1	Vinylic carbon of the allyl group.
1C	C4	144.8	Vinylic carbon β to the carbonyl, highly deshielded.

| 1C | C1 | 166.2 | Carbonyl carbon of the ester. |

Experimental Protocol and Workflow

This section provides a detailed, step-by-step methodology for the NMR analysis of **allyl crotonate**. The workflow is designed to ensure high-quality, reproducible data.

Figure 2: Standard NMR Analysis Workflow.

Materials and Reagents

- **Allyl Crotonate** ($\geq 99\%$ purity)
- Deuterated Chloroform (CDCl_3 , 99.8% D) containing 0.03% v/v Tetramethylsilane (TMS)
- High-quality 5 mm NMR tubes (e.g., Wilmad 535-PP or equivalent)
- Glass Pasteur pipettes and bulbs
- Small vials for sample dissolution
- Glass wool or syringe filter (optional)

Protocol for Sample Preparation

The quality of the final spectrum is fundamentally dependent on meticulous sample preparation.^[9] A homogeneous, particle-free solution is critical for achieving sharp, well-resolved peaks.

- For ^1H NMR Analysis: Accurately weigh 5-10 mg of **allyl crotonate** into a clean, dry vial.^[10] This concentration provides an excellent signal-to-noise ratio while minimizing viscosity effects that can broaden lines.
- For ^{13}C NMR Analysis: Accurately weigh 20-50 mg of **allyl crotonate** into a clean, dry vial. A higher concentration is required due to the low natural abundance ($\sim 1.1\%$) and smaller gyromagnetic ratio of the ^{13}C nucleus.^[10]
- Dissolution: Add approximately 0.6-0.7 mL of CDCl_3 with TMS to the vial.^[9] CDCl_3 is an excellent solvent for nonpolar to moderately polar organic molecules and its residual proton

signal ($\delta \approx 7.26$ ppm) rarely interferes with analyte peaks. The deuterium signal provides the field-frequency lock for the spectrometer.[\[11\]](#)

- Homogenization: Gently swirl or vortex the vial until the sample is completely dissolved. Visually inspect for any undissolved material.
- Filtration (if necessary): If any particulate matter is visible, filter the solution through a small plug of glass wool packed into a Pasteur pipette directly into the NMR tube. Suspended solids disrupt the magnetic field homogeneity, leading to poor shimming and broad spectral lines.[\[10\]](#)
- Transfer to NMR Tube: Carefully transfer the solution into a clean, high-quality NMR tube to a height of 4-5 cm (approximately 0.6-0.7 mL).[\[12\]](#) This sample height is optimal for positioning within the instrument's receiver coils.
- Capping and Labeling: Cap the tube securely to prevent solvent evaporation and label it clearly.

Protocol for NMR Data Acquisition

These parameters are for a typical 400 MHz spectrometer and may be adjusted based on the instrument used.

- Instrument Setup: Insert the sample into the spectrometer.
- Locking and Shimming: Lock onto the deuterium signal of CDCl_3 . Perform automated or manual shimming to optimize the magnetic field homogeneity. This step is critical for achieving high resolution and sharp lineshapes.[\[11\]](#)
- ^1H NMR Acquisition:
 - Experiment: Standard 1D proton experiment.
 - Spectral Width: ~ 16 ppm (e.g., -2 to 14 ppm).
 - Number of Scans (NS): 8-16 scans. **Allyl crotonate** provides strong signals, so extensive signal averaging is not typically required.

- Relaxation Delay (D1): 2-5 seconds. A sufficient delay ensures quantitative integration if needed.
- Acquisition Time (AQ): ~3-4 seconds.
- ¹³C NMR Acquisition:
 - Experiment: Standard 1D proton-decoupled carbon experiment (e.g., zgpg30).
 - Spectral Width: ~240 ppm (e.g., -10 to 230 ppm).
 - Number of Scans (NS): 128-1024 scans. More scans are needed to achieve an adequate signal-to-noise ratio.
 - Relaxation Delay (D1): 2 seconds.
 - Acquisition Time (AQ): ~1-2 seconds.

Data Processing and Spectral Interpretation

- Processing: Apply an exponential window function (line broadening of 0.3 Hz for ¹H, 1-2 Hz for ¹³C) to improve the signal-to-noise ratio. Perform a Fourier Transform, followed by automated or manual phase and baseline correction.
- Referencing: Calibrate the ¹H spectrum by setting the TMS peak to 0.00 ppm. Reference the ¹³C spectrum to the CDCl₃ triplet center peak at 77.16 ppm.
- Assignment:
 - ¹H Spectrum: Correlate the chemical shifts, integrals, and multiplicities of the observed signals with the predicted data in Table 1. For example, the signal near 6.97 ppm should be a doublet of quartets, integrating to one proton, confirming its assignment to H4. The large ~15.6 Hz coupling constant confirms the trans geometry of the C2=C4 double bond. [8]
 - ¹³C Spectrum: Assign the seven distinct carbon signals based on the predicted chemical shifts in Table 2. The carbonyl carbon (C1) will be the most downfield signal (~166 ppm), while the methyl carbon (C3) will be the most upfield (~18 ppm).

- Advanced Analysis (Optional but Recommended):
 - DEPT-135: A Distortionless Enhancement by Polarization Transfer experiment can be run to differentiate carbon types. CH and CH₃ signals will appear as positive peaks, while CH₂ signals will be negative. Quaternary carbons (like C1) are absent.[\[4\]](#)[\[13\]](#) This is invaluable for confirming the C6 (CH₂) and C8 (CH₂) assignments.
 - 2D COSY (Correlation Spectroscopy): This experiment reveals ¹H-¹H coupling networks. Cross-peaks will appear between protons that are spin-coupled (typically over 2-4 bonds). This will definitively link H2 with H4 and H3, and show the complete spin system of the allyl group (H6-H7-H8).[\[14\]](#)
 - 2D HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates each proton with the carbon it is directly attached to. It provides an unambiguous method to connect the ¹H and ¹³C assignments, confirming, for instance, that the proton at ~1.88 ppm (H3) is attached to the carbon at ~18.1 ppm (C3).[\[13\]](#)[\[15\]](#)

Conclusion

This application note provides a robust and reliable protocol for the complete ¹H and ¹³C NMR analysis of **allyl crotonate**. By combining meticulous sample preparation with optimized acquisition parameters and a systematic approach to spectral interpretation, researchers can confidently verify the structure, confirm stereochemistry, and assess the purity of this important chemical intermediate. The inclusion of predicted spectral data serves as a benchmark for self-validation, ensuring the highest degree of scientific integrity in the analytical results. For complex mixtures or trace-level impurity analysis, the use of 2D NMR techniques like COSY and HSQC is strongly recommended for unequivocal structural assignment.

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